

Application Notes and Protocols for Proroxan Hydrochloride Powder

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Compound of Interest

Compound Name: *Proroxan hydrochloride*

Cat. No.: *B1679725*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper storage and handling of **Proroxan hydrochloride** powder to ensure its stability and integrity for research and development purposes.

Storage Conditions

Proper storage is critical to maintain the quality and shelf life of **Proroxan hydrochloride** powder. The following conditions are recommended based on available data.

Data Presentation: Recommended Storage Conditions

Parameter	Condition	Duration	Source
Temperature	0 - 4 °C	Short-term (days to weeks)	[1]
-20 °C	Long-term (months to years)	[1]	
Ambient	Shipping and Customs	[1]	
Light	Dark	Short and long-term	[1]
Atmosphere	Dry	Short and long-term	[1][2]
Tightly closed container	General storage	[2]	
Well-ventilated place	General storage	[2][3]	
Shelf Life	>3 years	If stored properly	[1]

Chemical Stability

Proroxan hydrochloride is chemically stable under standard ambient conditions (room temperature)[2]. However, for optimal long-term stability, adherence to the recommended storage conditions is crucial. The product is considered stable for several weeks during normal shipping and customs procedures[1].

Experimental Protocols

Protocol 3.1: Handling and Storage of **Proroxan Hydrochloride** Powder

This protocol outlines the recommended steps for safely handling and storing **Proroxan hydrochloride** powder upon receipt and during use.

Materials:

- **Proroxan hydrochloride** powder in a sealed container
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

- Spatula
- Weighing paper/boat
- Analytical balance
- Appropriate storage vials (amber glass or opaque plastic)
- Argon or nitrogen gas (optional, for inert atmosphere)
- Refrigerator (2-8 °C)
- Freezer (-20 °C)
- Dessicator or dry box

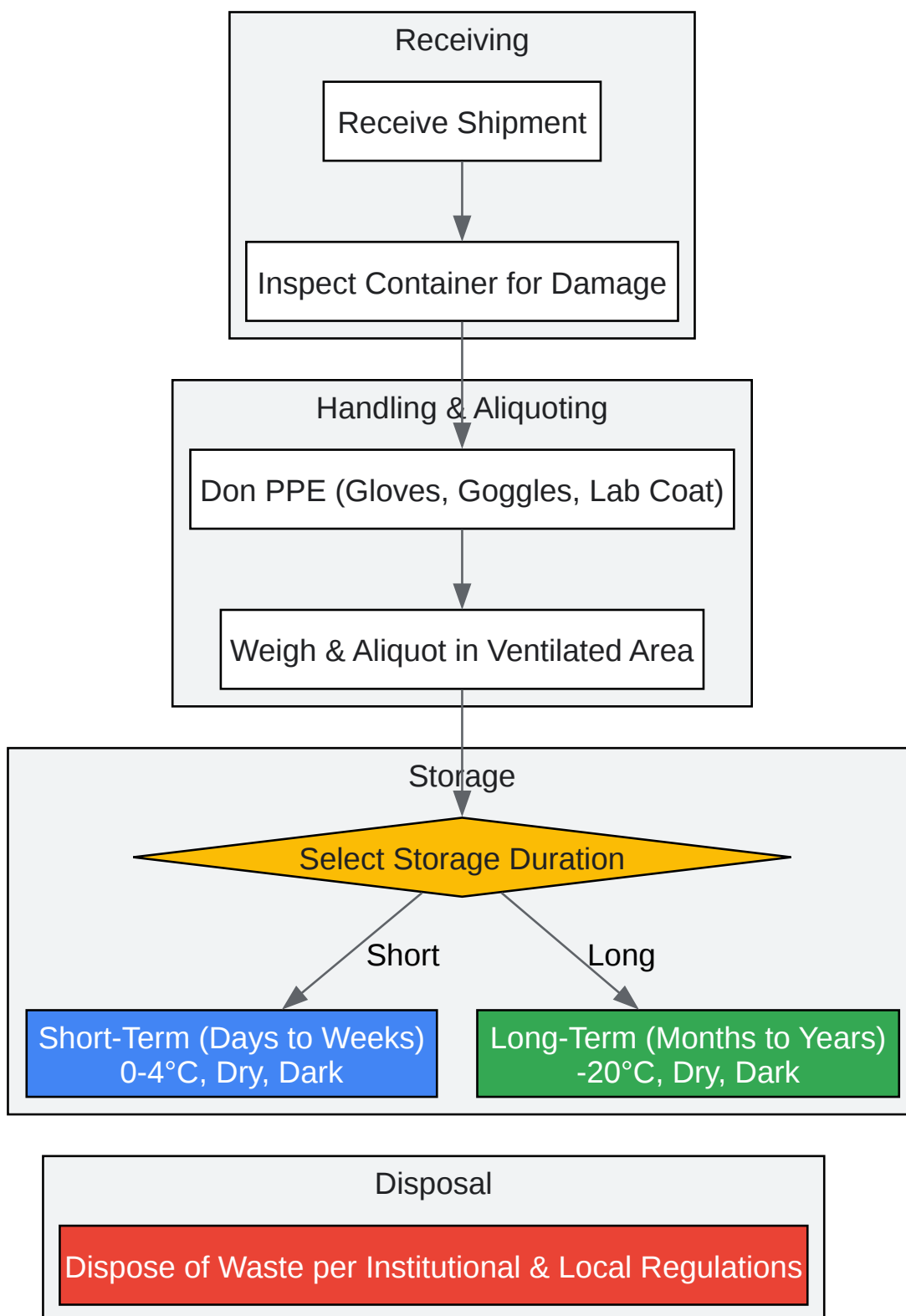
Procedure:

- Receiving and Initial Inspection:
 - Upon receipt, inspect the container for any damage.
 - Verify that the product name and CAS number (33025-33-1) on the label are correct.
- Personal Protective Equipment (PPE):
 - Before handling the powder, put on appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Aliquoting and Weighing:
 - If possible, perform all manipulations in a chemical fume hood or a designated area with good ventilation.
 - To avoid contamination and degradation of the bulk supply, it is recommended to aliquot the powder into smaller, single-use vials for long-term storage.
 - Use a clean spatula to transfer the desired amount of powder onto weighing paper or a weighing boat on an analytical balance.

- Minimize the time the primary container is open to the atmosphere.
- Short-Term Storage (Days to Weeks):
 - For short-term storage, place the tightly sealed vial in a refrigerator at 0 - 4 °C[1].
 - Ensure the vial is clearly labeled with the compound name, concentration (if in solution), date, and user's name.
 - Protect the vial from light by using an amber vial or by placing it in a light-blocking secondary container.
- Long-Term Storage (Months to Years):
 - For long-term storage, place the tightly sealed vial in a freezer at -20 °C[1].
 - To prevent moisture absorption, vials can be placed inside a desiccator or a sealed bag with a desiccant pack within the freezer.
 - For highly sensitive applications, the headspace of the vial can be flushed with an inert gas like argon or nitrogen before sealing to displace oxygen.
- Handling of Solutions:
 - **Proroxan hydrochloride** is soluble in DMSO[1].
 - When preparing solutions, follow standard laboratory procedures.
 - For storage of solutions, it is recommended to follow the same temperature guidelines as for the powder. Solutions in solvent can be stored at -80°C for 6 months or -20°C for 1 month in sealed storage, away from moisture[4].

Visualization of Workflow

The following diagram illustrates the recommended workflow for handling and storing **Proroxan hydrochloride** powder.



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Caption: Workflow for **Proroxan Hydrochloride** Storage and Handling.

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